

Performance comparison of Tris(p-t-butylphenyl) phosphate with other flame retardants

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Compound of Interest

Compound Name: *Tris(p-t-butylphenyl) phosphate*

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Performance Showdown: Tris(p-t-butylphenyl) Phosphate Versus Other Flame Retardants

In the ever-evolving landscape of polymer science, the demand for high-performance, safe, and environmentally benign flame retardants is paramount. This guide provides a comprehensive comparison of **Tris(p-t-butylphenyl) phosphate**, a member of the organophosphorus flame retardant family, with other commonly used flame retardants. The following sections delve into their performance metrics, supported by experimental data, to offer researchers, scientists, and drug development professionals a clear perspective on their relative merits.

Executive Summary

Tris(p-t-butylphenyl) phosphate is part of a broader category of butylated triphenyl phosphate esters, which are recognized for their excellent flame retardant efficiency, low volatility, and high thermal stability.^{[1][2][3]} These characteristics make them suitable for use in demanding applications, including engineering plastics like polycarbonate (PC), acrylonitrile-butadiene-styrene (ABS), and their alloys.^{[1][4]} While specific quantitative flame retardancy data for pure **Tris(p-t-butylphenyl) phosphate** is limited in publicly available literature, the performance of butylated triphenyl phosphate mixtures provides strong indications of its capabilities. This guide will compare the performance of these mixtures and other prominent flame retardants, including Triphenyl Phosphate (TPP), 9,10-dihydro-9-oxa-10-phosphaphenanthrene-10-oxide (DOPO), and polymeric phosphonates (PPMP).

Quantitative Performance Comparison

The efficacy of flame retardants is typically evaluated using a battery of standardized tests that measure various aspects of flammability. The data presented below is compiled from various studies and technical sources. It is important to note that the performance of a flame retardant is highly dependent on the polymer matrix, its concentration, and the presence of other additives.

Table 1: Limiting Oxygen Index (LOI) and UL-94 Vertical Burn Test Ratings

Flame Retardant	Polymer Matrix	Concentration (wt%)	LOI (%)	UL-94 Rating
Butylated Triphenyl Phosphate	PVC	Not Specified	>50	-
Triphenyl Phosphate (TPP)	PC/ABS	Not Specified	-	V-0
DOPO	Epoxy Resin	1	-	V-0
PPMP	Epoxy Resin	1	-	V-0
Neat Polymer (for comparison)	Polyethylene	0	17.1	Not Rated
Neat Polymer (for comparison)	Epoxy Resin	0	23.7	Not Rated

Note: Data for Butylated Triphenyl Phosphate in PVC is from a market report and may represent an optimized formulation.^[5] Data for TPP, DOPO, and PPMP are from comparative studies in specific polymer systems.^{[1][6]}

Table 2: Cone Calorimetry Data

Flame Retardant	Polymer Matrix	Peak Heat Release Rate (pHRR) (kW/m ²)	Total Heat Release (THR) (MJ/m ²)	Time to Ignition (TTI) (s)
Triphenyl Phosphate (TPP)	PMMA	Reduced vs. neat PMMA	-	-
DOPO	Epoxy Resin	Significantly Reduced	Significantly Reduced	-
PPMP	Epoxy Resin	Significantly Reduced	Significantly Reduced	-
Neat Polymer (for comparison)	PMMA	-	-	-
Neat Polymer (for comparison)	Epoxy Resin	-	-	-

Note: Quantitative values for pHRR, THR, and TTI are highly dependent on the specific test conditions and polymer matrix. The table indicates the general effect of the flame retardant.[\[3\]](#)
[\[4\]](#)

Mechanism of Action

Organophosphorus flame retardants like **Tris(p-t-butylphenyl) phosphate** can act in both the gas phase and the condensed phase to inhibit combustion.[\[7\]](#)

- **Gas Phase:** During combustion, the flame retardant volatilizes and releases phosphorus-containing radicals (e.g., PO•, HPO•). These radicals interfere with the high-energy H• and OH• radicals in the flame, which are responsible for propagating the combustion chain reaction. This "flame poisoning" effect reduces the flame intensity and heat feedback to the polymer.[\[7\]](#)
- **Condensed Phase:** In the solid polymer, the phosphate ester can decompose to form phosphoric acid. This acid acts as a catalyst for the dehydration and charring of the polymer.

The resulting char layer acts as an insulating barrier, shielding the underlying polymer from heat and oxygen, and reducing the release of flammable volatiles.[7]

The bulky tert-butyl groups on the phenyl rings of **Tris(p-t-butylphenyl) phosphate** are thought to enhance its thermal stability and compatibility with polymer matrices compared to the unsubstituted Triphenyl Phosphate.[6]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589

Principle: This test determines the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support the candle-like combustion of a vertically oriented plastic specimen. A higher LOI value indicates better flame retardancy.

Apparatus:

- A heat-resistant glass chimney.
- A specimen holder to keep the sample vertical.
- Gas flow meters for oxygen and nitrogen.
- An ignition source (e.g., a propane torch).

Procedure:

- A test specimen of specified dimensions is placed in the holder within the glass chimney.
- A mixture of oxygen and nitrogen is flowed upwards through the chimney at a controlled rate.
- The top edge of the specimen is ignited.
- The oxygen concentration is adjusted in subsequent tests with new specimens until the minimum concentration that sustains burning for a specified time or over a specified length of

the specimen is determined.

UL-94 Vertical Burn Test

Standard: ASTM D3801 / IEC 60695-11-10

Principle: This test assesses the self-extinguishing characteristics of a vertically oriented plastic specimen after the application of a small flame. Materials are classified as V-0, V-1, or V-2 based on the afterflame time, afterglow time, and whether flaming drips ignite a cotton swatch placed below the specimen.

Apparatus:

- A test chamber, free from drafts.
- A specimen holder.
- A Bunsen burner with a specified barrel diameter.
- A supply of methane gas.
- A surgical cotton swatch.

Procedure:

- A rectangular bar specimen is clamped vertically.
- A layer of dry surgical cotton is placed 300 mm below the specimen.
- A 20 mm high blue flame is applied to the bottom edge of the specimen for 10 seconds and then removed.
- The afterflame time is recorded.
- As soon as the flaming ceases, the flame is immediately reapplied for another 10 seconds and then removed.
- The afterflame and afterglow times are recorded.

- It is noted whether any flaming drips ignite the cotton.
- Five specimens are tested, and the results are used for classification according to the criteria in the standard.

Cone Calorimetry

Standard: ASTM E1354 / ISO 5660

Principle: This is one of the most effective bench-scale methods for quantifying the fire behavior of materials. A cone-shaped radiant heater subjects a horizontal specimen to a specific heat flux, simulating a developing fire scenario. Key parameters measured include the rate of heat release (HRR), time to ignition (TTI), mass loss rate, and smoke production.

Apparatus:

- A conical radiant heater.
- A load cell to measure mass loss.
- An exhaust system with gas analysis (oxygen, carbon monoxide, carbon dioxide).
- A spark igniter.
- Data acquisition and analysis software.

Procedure:

- A square specimen is wrapped in aluminum foil, leaving the top surface exposed, and placed on a load cell.
- The specimen is positioned under the cone heater and exposed to a pre-set radiant heat flux (e.g., 35 or 50 kW/m²).
- A spark igniter is positioned above the specimen to ignite the flammable volatiles.
- Upon ignition, the time to ignition is recorded, and the igniter is removed.

- Throughout the test, the mass of the specimen, the oxygen concentration in the exhaust gas, and the exhaust flow rate are continuously measured.
- The heat release rate is calculated based on the principle of oxygen consumption (approximately 13.1 kJ of heat is released per gram of oxygen consumed).
- The test is typically continued until flaming ceases or for a predetermined duration.

Visualizations

Caption: Experimental workflow for flame retardant performance evaluation.

Caption: Dual-phase mechanism of organophosphorus flame retardants.

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